

Protocols for the Safe Handling and Storage of 4-sec-Butylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-sec-Butylaniline

Cat. No.: B1345595

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and storage of **4-sec-butylaniline** (CAS No: 30273-11-1), a chemical intermediate utilized in the synthesis of various organic molecules.^[1] Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

Proper handling and storage procedures are informed by the physical and chemical properties of a substance. Key data for **4-sec-butylaniline** are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ N[1][2]
Molecular Weight	149.23 g/mol [1][2]
Appearance	Colorless to Yellow clear liquid
Boiling Point	244-245 °C at 727 mm Hg[1]
Density	0.977 g/mL at 25 °C[1]
Refractive Index	n ₂₀ /D 1.537[1]
Flash Point	226 °F
pKa	5.02 ± 0.10 (Predicted)[1]

Hazard Identification and Safety Precautions

4-sec-Butylaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[3][4] It can also cause skin and eye irritation.[4]

Hazard Statements (GHS):

- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[3][5]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- H412: Harmful to aquatic life with long lasting effects.[4]

Precautionary Statements (GHS):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][6]
- P270: Do not eat, drink or smoke when using this product.[6][7]

- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[3][4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[6]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Experimental Protocols

Handling Protocol

- Engineering Controls: Always handle **4-sec-butylaniline** in a well-ventilated area, preferably within a chemical fume hood.[6][8] Ensure that eyewash stations and safety showers are readily accessible.[9]
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile) inspected for integrity before each use.[6]
 - Eye Protection: Use tightly fitting safety goggles or a face shield.[6]
 - Lab Coat: A standard laboratory coat is required. For larger quantities or potential for splashing, a chemical-resistant apron is recommended.
 - Respiratory Protection: If ventilation is inadequate or if aerosols may be generated, use a NIOSH-approved respirator with an organic vapor cartridge.[6][8]
- Dispensing:
 - Use a calibrated pipette or a syringe for transferring small volumes.
 - For larger volumes, use a graduated cylinder or a dispensing pump.

- Avoid creating aerosols.
- General Hygiene: Avoid contact with skin and eyes.^{[4][6]} Do not eat, drink, or smoke in the laboratory.^{[6][7]} Wash hands thoroughly after handling.^{[6][7]}

Storage Protocol

- Container: Store in a tightly closed, original container.^{[3][6]}
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.^[1]
- Temperature: Store at room temperature in a cool, dry place.^{[1][6]}
- Light: Keep in a dark place to avoid light-induced degradation.^[1]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid chlorides, and chloroformates.^[8]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

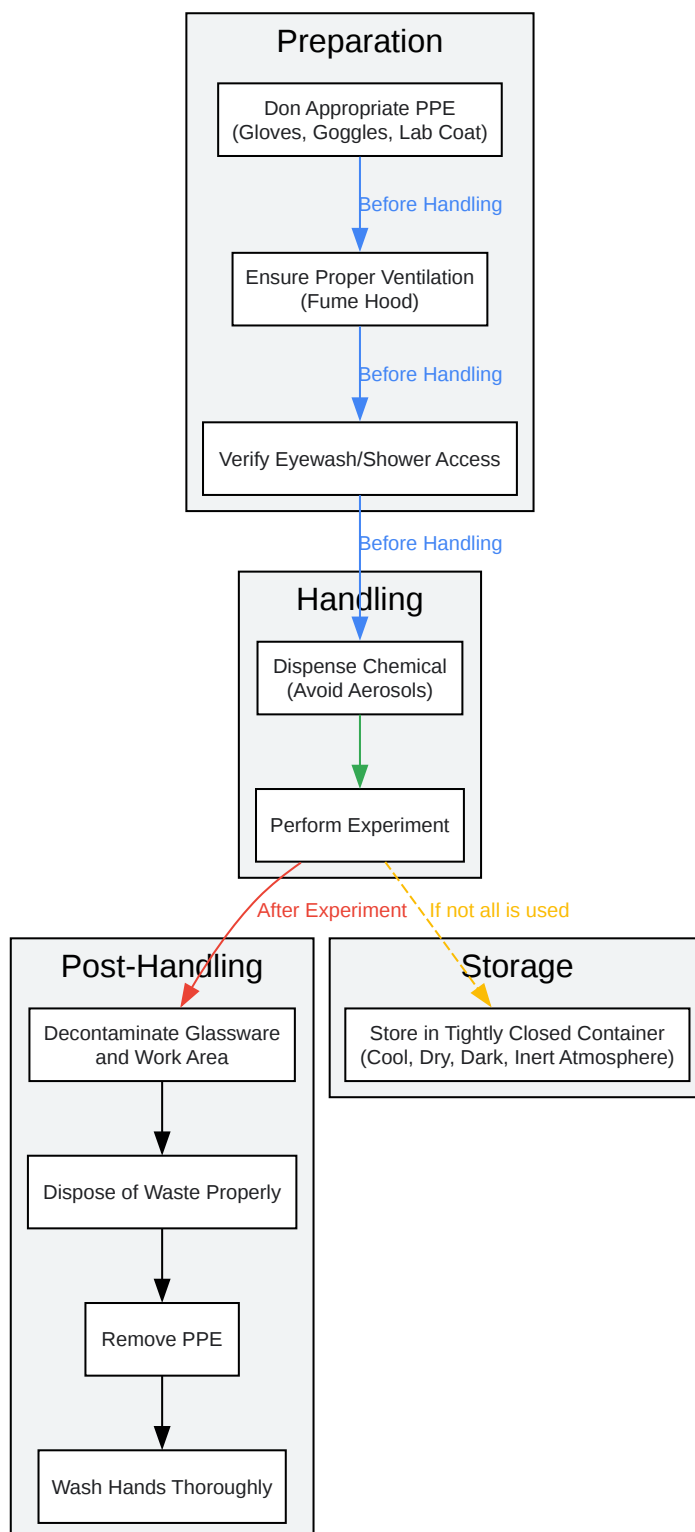
Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE as described in section 3.1.
 - For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.^{[8][9]}
 - Prevent the spill from entering drains.^[6]
- Waste Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.

- Contaminated materials should be treated as hazardous waste.

Visualization of Workflow

Workflow for Safe Handling and Storage of 4-sec-Butylaniline



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Caption: Workflow for Safe Handling and Storage of **4-sec-Butylaniline**.

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References

- 1. 4-SEC-BUTYLANILINE CAS#: 30273-11-1 [m.chemicalbook.com]
- 2. 4-sec-Butylaniline [webbook.nist.gov]
- 3. 4-sec-Butylaniline | 30273-11-1 | TCI AMERICA [tcichemicals.com]
- 4. lobachemie.com [lobachemie.com]
- 5. 4-(sec-Butyl)aniline | 30273-11-1 [sigmaaldrich.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Protocols for the Safe Handling and Storage of 4-sec-Butylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1345595#protocols-for-handling-and-storage-of-4-sec-butylaniline\]](https://www.benchchem.com/product/b1345595#protocols-for-handling-and-storage-of-4-sec-butylaniline)

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